

An In-depth Technical Guide to 3-Methyladenine: Properties, Biological Activity, and Applications

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Compound of Interest

Compound Name: 3-Methyl-3H-purin-6(4H)-imine

Cat. No.: B11922194

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Methyladenine (3-MA), systematically known as 3-Methyl-3H-purin-6-amine, is a crucial molecule in cellular biology research, primarily recognized for its role as an inhibitor of autophagy and phosphoinositide 3-kinases (PI3Ks). This guide provides a comprehensive overview of its chemical identity, biological functions, and practical applications in a laboratory setting. While commonly referred to by its amine tautomer, it's important to recognize the existence of its imine tautomer, **3-Methyl-3H-purin-6(4H)-imine**, which co-exists in equilibrium. This document will delve into the technical details of 3-MA, offering insights for researchers in molecular biology, cancer research, and drug development.

Chemical Identity and Properties

The foundational information for 3-Methyladenine is its unique chemical identity, which is crucial for its proper handling, storage, and application in experimental setups.

CAS Number: 5142-23-4[1][2][3][4][5]

Synonyms:

- 3-MA[1]
- NSC 66389[1]
- 3-Methyl-3H-purin-6-amine[4]
- 6-Amino-3-methylpurine
- N3-methyladenine[6]

Tautomerism: Amine vs. Imine Forms

3-Methyladenine predominantly exists in the amino form (3-Methyl-3H-purin-6-amine). However, it can undergo tautomerization to the imino form, **3-Methyl-3H-purin-6(4H)-imine**. This is a common characteristic of purine and pyrimidine bases. While the amino form is more stable and is the commonly depicted structure, the imino tautomer can play a role in its biological activities, including DNA adduct formation. For the purpose of this guide, "3-Methyladenine" or "3-MA" will refer to the compound in general, acknowledging the presence of both tautomers.

Physicochemical Properties

Property	Value	Source(s)
Molecular Formula	C6H7N5	[2]
Molecular Weight	149.15 g/mol	[2]
Appearance	White to off-white crystalline powder	
Melting Point	~300 °C (with decomposition)	[7]
Solubility	Soluble in DMSO (up to 50 mM), DMF. Sparingly soluble in water, requires heating.	[2][7]

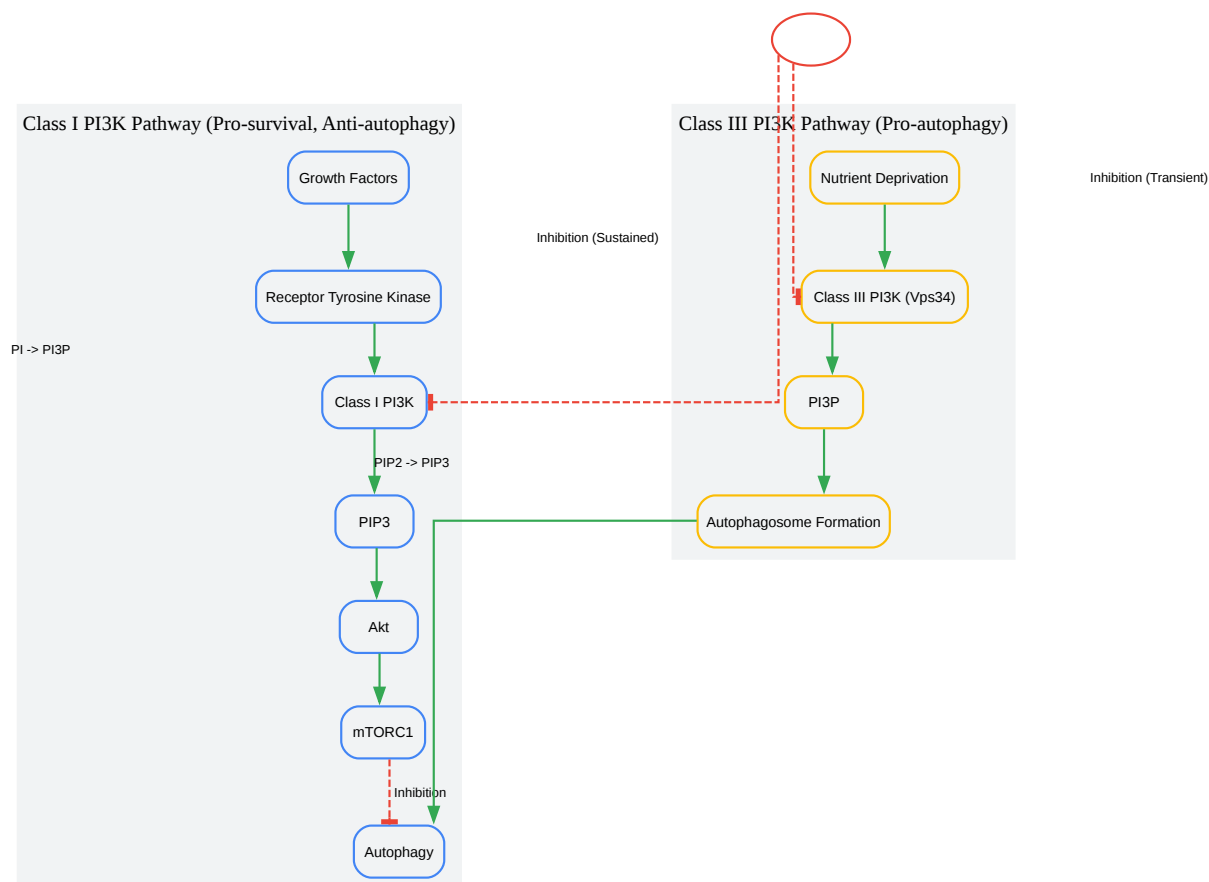
Biological Activity and Mechanism of Action

3-MA is a versatile molecule with significant effects on fundamental cellular processes, most notably autophagy and cell signaling through PI3K.

Inhibition of Autophagy and PI3K Signaling

3-Methyladenine is widely used as an inhibitor of autophagy, a cellular process of self-degradation of cellular components.^[3] It primarily exerts this effect by inhibiting Class III PI3K (also known as Vps34), which is essential for the initiation of the autophagic process and the formation of autophagosomes.^{[3][8]}

However, the activity of 3-MA is more complex, as it also inhibits Class I PI3Ks.^[9] This dual inhibition can lead to a biphasic effect on autophagy. While short-term treatment or starvation-induced autophagy is inhibited, prolonged treatment under nutrient-rich conditions can paradoxically promote autophagy.^[9] This is attributed to the sustained inhibition of the Class I PI3K/Akt/mTOR pathway, a major negative regulator of autophagy.^[9]



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Caption: Mechanism of 3-MA action on PI3K pathways and autophagy.

DNA Adduct Formation and Genotoxicity

3-Methyladenine is not only an experimental tool but also a naturally occurring DNA lesion. It can be formed by the action of endogenous and exogenous alkylating agents. As a DNA adduct, 3-methyladenine can block DNA replication and transcription, leading to cytotoxicity and genomic instability.[10] The cytotoxic effects of 3-MA, especially at the higher concentrations used for autophagy inhibition (e.g., 10 mM), are linked to its ability to cause significant DNA damage.[10]

Cellular Repair Mechanisms

Cells have evolved specific repair mechanisms to counteract the deleterious effects of 3-methyladenine DNA adducts. The primary pathway for the removal of 3-methyladenine from DNA is base excision repair (BER), initiated by the enzyme 3-methyladenine DNA glycosylase (AAG or MPG).[6][11] This enzyme recognizes the methylated adenine and cleaves the N-glycosidic bond, releasing the damaged base and creating an apurinic/apyrimidinic (AP) site.[6][11] This AP site is then further processed by other enzymes in the BER pathway to restore the correct DNA sequence. The efficiency of this repair process is crucial for cell survival after exposure to alkylating agents.[12]



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